

An In-depth Technical Guide to Diethyl Suberate: Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: Diethyl suberate

Cat. No.: B127281

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **diethyl suberate**, a versatile diester with applications ranging from polymer chemistry to pharmaceutical formulations. This document details its chemical structure, physicochemical properties, synthesis, and analytical characterization. Particular attention is given to its role as a plasticizer and its emerging use in transdermal drug delivery systems.

Chemical Identity and Structure

Diethyl suberate, also known as diethyl octanedioate, is the diethyl ester of suberic acid.^{[1][2]} Its chemical structure consists of an eight-carbon dicarboxylic acid backbone with ethyl ester groups at both ends.

IUPAC Name: diethyl octanedioate^[3] Synonyms: Ethyl suberate, Octanedioic acid, diethyl ester, Suberic acid diethyl ester^[4] CAS Number: 2050-23-9^[4] Molecular Formula: C₁₂H₂₂O₄^[5] Molecular Weight: 230.30 g/mol ^[5]

The linear and flexible nature of its aliphatic chain contributes to its properties as a plasticizer and a vehicle in various formulations.

Physicochemical Properties

Diethyl suberate is a clear, colorless to pale yellow oily liquid with a pleasant, fruity odor.^[2] It is characterized by its low volatility and good solubility in organic solvents. Key quantitative properties are summarized in the table below.

Property	Value	Reference(s)
Melting Point	5 °C	[3]
Boiling Point	282 °C (lit.)	[3][4]
Density	0.982 g/mL at 25 °C (lit.)	[4]
Refractive Index (n _{20/D})	1.432 (lit.)	[3]
Flash Point	>110 °C (>230 °F)	[3]
Vapor Pressure	0.00332 mmHg at 25°C	[3]
Solubility	Soluble in Chloroform (Sparingly), Methanol (Slightly)	
Appearance	Clear colorless liquid	[5]

Synthesis and Purification

Diethyl suberate is typically synthesized via the Fischer esterification of suberic acid with ethanol in the presence of an acid catalyst.

Experimental Protocol: Fischer Esterification

This protocol describes a general laboratory-scale synthesis of **diethyl suberate**.

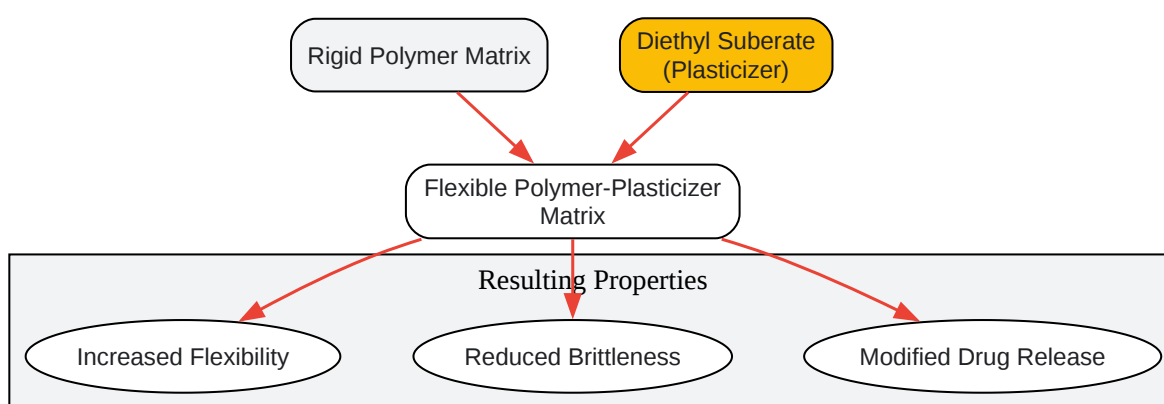
Materials:

- Suberic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (or other suitable acid catalyst)
- Saturated sodium bicarbonate solution

- Anhydrous magnesium sulfate
- Dichloromethane (or diethyl ether)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add suberic acid and an excess of anhydrous ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess ethanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in dichloromethane or diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain crude **diethyl suberate**.
- Purify the crude product by vacuum distillation to yield pure **diethyl suberate**.



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